

safe handling and storage procedures for 2,4-Difluorophenyl isocyanate

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Compound of Interest

Compound Name: 2,4-Difluorophenyl isocyanate

Cat. No.: B1297080

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Application Notes and Protocols for 2,4-Difluorophenyl isocyanate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,4-Difluorophenyl isocyanate** (CAS No. 59025-55-7). Adherence to these protocols is crucial to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Classification

2,4-Difluorophenyl isocyanate is a hazardous chemical requiring careful handling. It is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2][3]} It causes skin and serious eye irritation, and may cause allergy or asthma symptoms, or breathing difficulties if inhaled.^[1] The target organ for this chemical is the respiratory system.^[4]

GHS Hazard Statements: H226, H302 + H312 + H332, H315, H317, H319, H334, H335^[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided in the table below.

Property	Value
Molecular Formula	C7H3F2NO[2]
Molecular Weight	155.10 g/mol [4]
Appearance	Liquid[4]
Boiling Point	42 °C at 6 mmHg[4]
Density	1.309 g/mL at 25 °C[4]
Flash Point	55 °C (131 °F) - closed cup[4]
Refractive Index	n20/D 1.490[4]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **2,4-Difluorophenyl isocyanate**.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields (conforming to EN166) or face shield.[5]
Skin Protection	Chemical resistant gloves (e.g., Nitrile or Neoprene), flame retardant clothing, and a lab coat.[6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5][7] A dust mask type N95 (US) or type ABEK (EN14387) respirator filter is recommended.[4]

Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5][8]
- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe mist, vapors, or spray.[7][8]
- Keep away from heat, sparks, open flames, and hot surfaces.[10] No smoking.[9][10]
- Use only non-sparking tools and take precautionary measures against static discharge.[8][9][10]
- Ground and bond container and receiving equipment.[9][10]
- Do not eat, drink, or smoke when using this product.[9][10]
- Wash hands thoroughly after handling.[9][10]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][10]
- Keep container tightly closed.[5][9][10]
- Store locked up.[9][10]
- Keep under an inert gas like nitrogen.[8][10]
- This substance is moisture-sensitive; protect from moisture.[5][9][10]
- Incompatible materials include acids, bases, strong oxidizing agents, alcohols, and amines.[5][10]

Emergency Procedures

First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[10]

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[10]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, CO₂, or alcohol-resistant foam.[10]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [8] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride.

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.[2]
- Use personal protective equipment.
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[2]
- Do not flush into surface water or sanitary sewer system.

Experimental Protocols

Protocol 1: Weighing and Dispensing

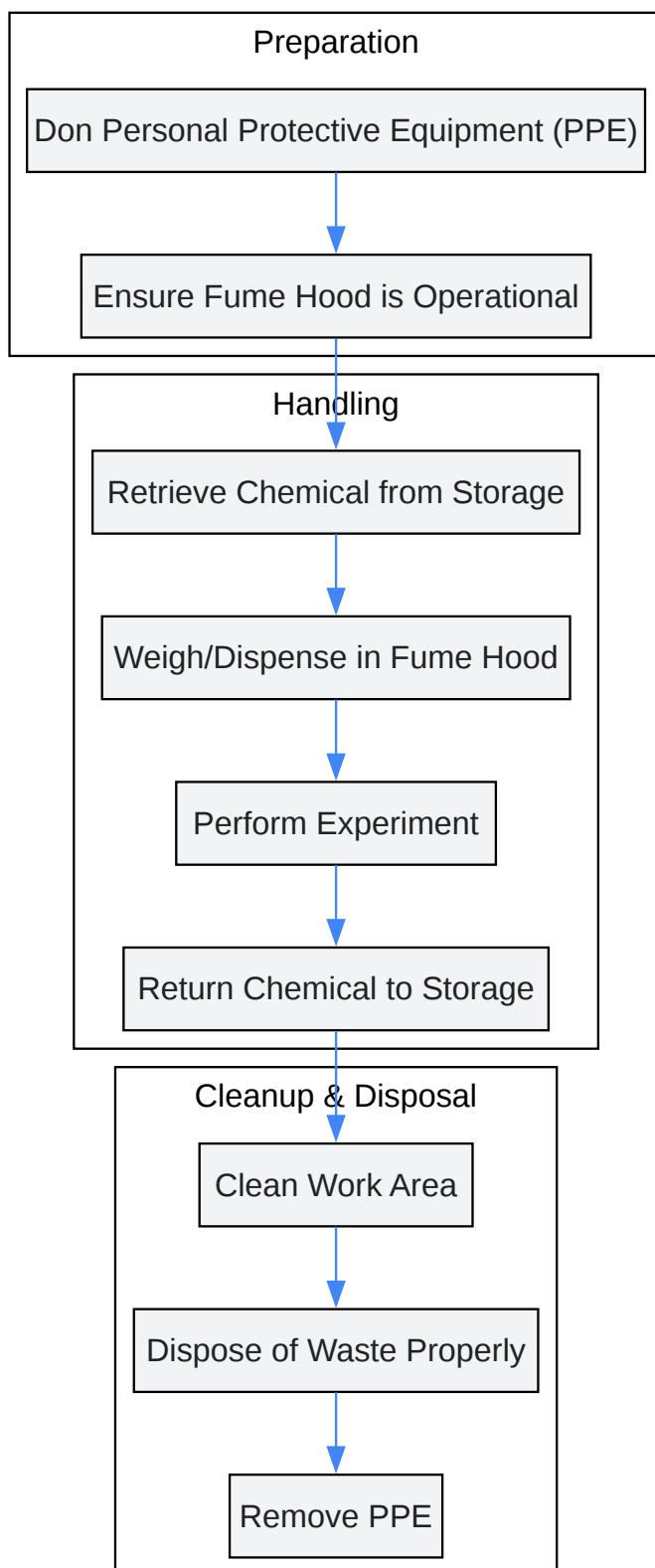
- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Don the required PPE (lab coat, safety glasses, and chemical-resistant gloves).

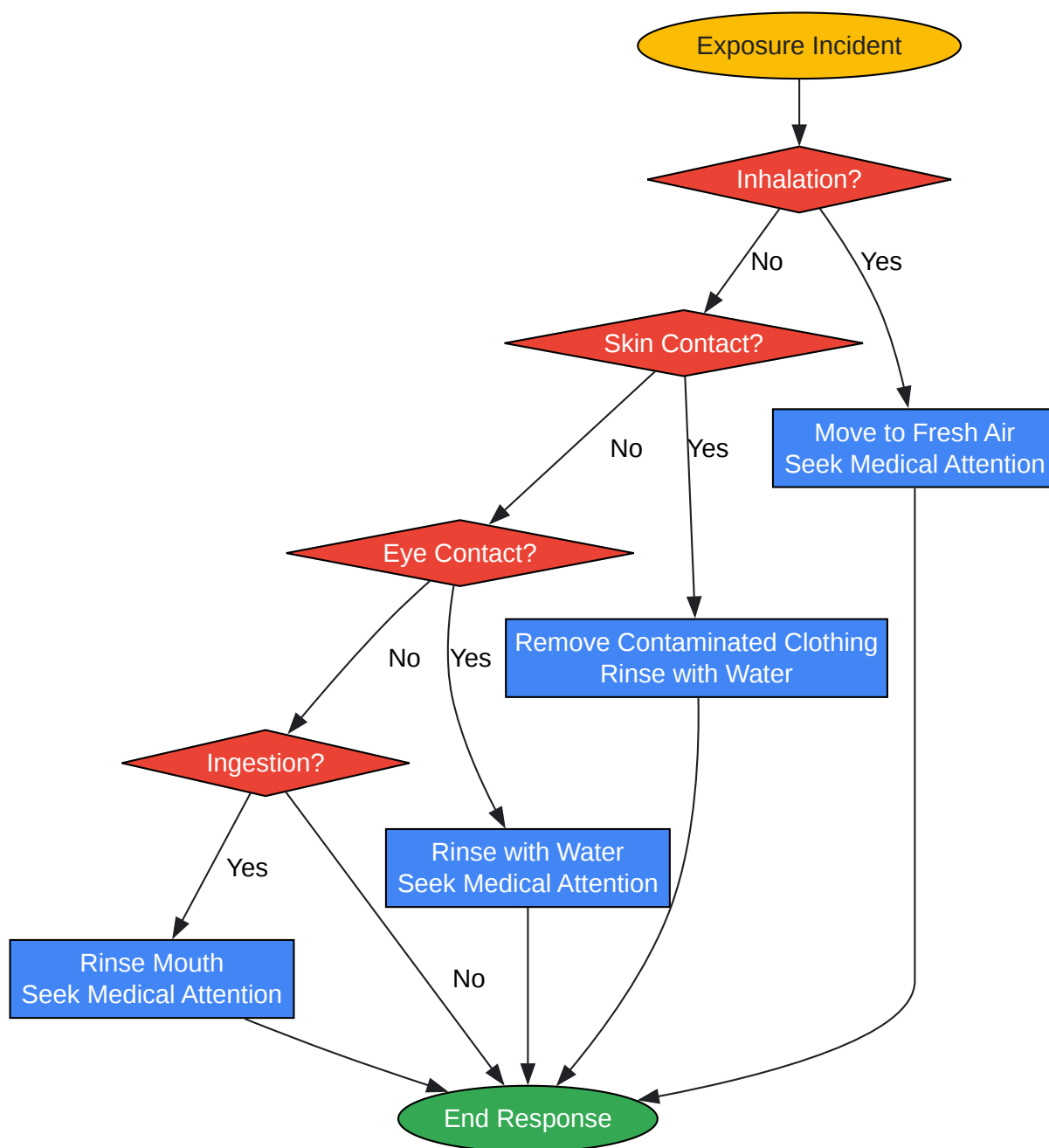
- Place a calibrated analytical balance inside the fume hood.
- Carefully open the main container of **2,4-Difluorophenyl isocyanate**.
- Using a clean glass pipette or syringe, transfer the desired amount of the liquid to a pre-tared, sealed secondary container.
- Tightly seal the secondary container.
- Clean any minor spills within the fume hood immediately with an appropriate absorbent material.
- Securely close the main container, ensuring the cap is tight.
- Return the main container to its designated storage location.
- Dispose of the pipette/syringe and any contaminated materials as hazardous waste.

Protocol 2: Reaction Setup

- Set up the reaction apparatus within a chemical fume hood.
- Ensure all glassware is dry and free of contaminants.
- The reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).
- Slowly add the **2,4-Difluorophenyl isocyanate** to the reaction mixture using a syringe or dropping funnel.
- Maintain a safe distance and use a blast shield if the reaction is known to be exothermic or has the potential for rapid gas evolution.
- Monitor the reaction closely for any signs of an uncontrolled reaction.

Visualized Workflows





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